

Allyl 2-Furoate: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Allyl 2-furoate*

Cat. No.: *B1265727*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Allyl 2-furoate is an organic compound classified as an ester of 2-furoic acid and allyl alcohol. It is of interest to researchers in various fields, including flavor and fragrance chemistry, as well as in the development of novel pharmaceutical intermediates. This technical guide provides a detailed overview of the key molecular properties of **allyl 2-furoate**, a comprehensive experimental protocol for its synthesis via Fischer esterification, and a logical workflow diagram to illustrate the synthetic process.

Core Molecular and Physical Properties

The fundamental molecular and physical characteristics of **allyl 2-furoate** are summarized in the table below. This data is essential for its identification, handling, and application in a research setting.

Property	Value
Molecular Formula	C ₈ H ₈ O ₃ [1]
Molecular Weight	152.15 g/mol [1]
CAS Number	4208-49-5[2]
Appearance	Colorless to yellowish clear liquid[3]
Density	1.181 g/mL at 25 °C[3]
Boiling Point	206-209 °C[3]
Refractive Index	n ₂₀ /D 1.495[3]
Synonyms	2-Furoic acid allyl ester, Allyl 2-furancarboxylate, prop-2-en-1-yl furan-2-carboxylate[1][2]

Synthesis of Allyl 2-Furoate via Fischer Esterification

The synthesis of **allyl 2-furoate** can be effectively achieved through the Fischer esterification of 2-furoic acid with allyl alcohol. This acid-catalyzed reaction produces the desired ester and water as a byproduct. The following protocol is adapted from general procedures for the synthesis of alkyl 2-furoates.

Experimental Protocol

Materials:

- 2-Furoic acid (1 mmol)
- Allyl alcohol (2 mmol)
- Heterogeneous acid catalyst (e.g., tungstophosphoric acid/zirconia composites, 50 mg)
- Acetone
- Hexane

- Ethyl acetate
- Anhydrous sodium sulfate
- Deionized water

Equipment:

- 20 mL glass reaction tube
- Magnetic stirrer with heating plate
- Condenser
- Separatory funnel
- Rotary evaporator
- Column chromatography setup
- Standard laboratory glassware

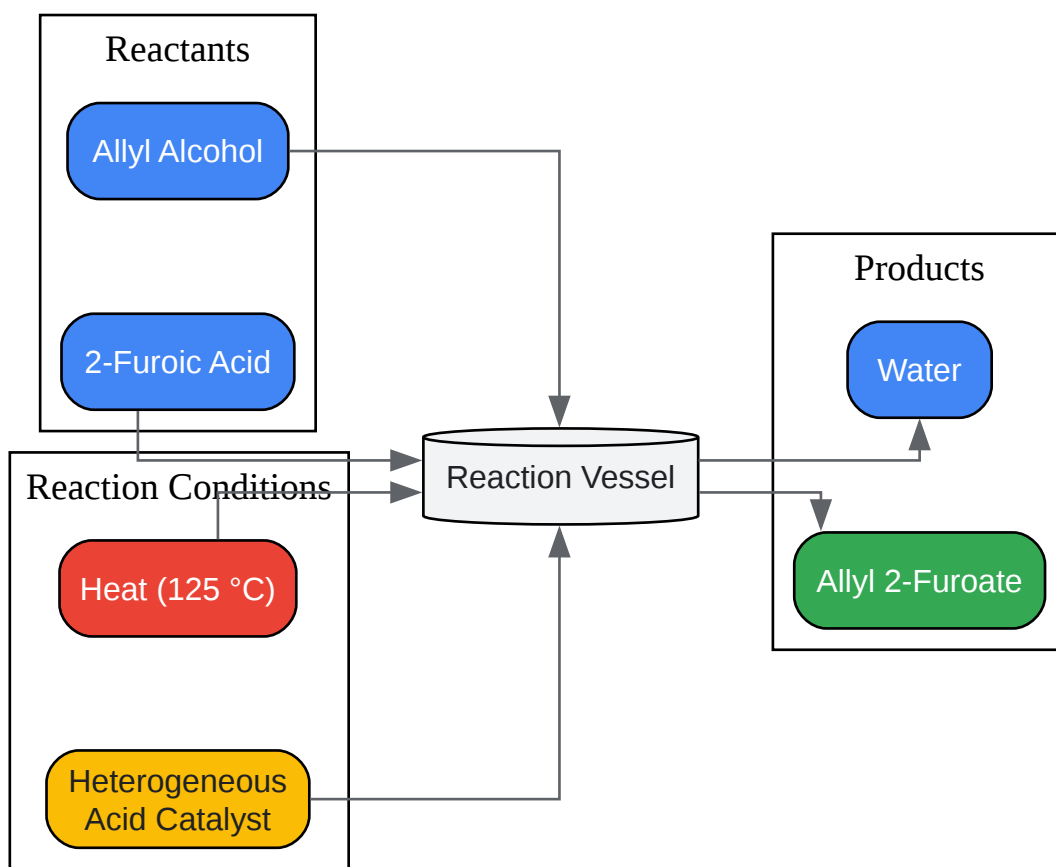
Procedure:

- **Reaction Setup:** In a 20 mL glass reaction tube, combine 1 mmol of 2-furoic acid, 2 mmol of allyl alcohol, and 50 mg of the dried heterogeneous acid catalyst.
- **Reaction:** Place the reaction tube in a heating block on a magnetic stirrer. Attach a condenser and heat the mixture to 125 °C with continuous stirring for 24 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up:**
 - After the reaction is complete, allow the mixture to cool to room temperature.
 - Extract the reaction mixture with 3 mL of acetone and filter to separate the catalyst.
 - Transfer the filtrate to a separatory funnel. Add 10 mL of deionized water and 10 mL of ethyl acetate.

- Shake the funnel vigorously and allow the layers to separate.
- Collect the organic layer and wash it sequentially with 10 mL of a saturated aqueous NaHCO_3 solution and 10 mL of brine.
- Dry the organic layer over anhydrous sodium sulfate.
- Purification:
 - Remove the solvent from the dried organic layer using a rotary evaporator.
 - Purify the crude product by column chromatography on silica gel, using a mixture of hexane and ethyl acetate (e.g., 9:1 v/v) as the eluent.
- Characterization: The purified **allyl 2-furoate** can be characterized by standard analytical techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) and Nuclear Magnetic Resonance (NMR) spectroscopy to confirm its identity and purity.

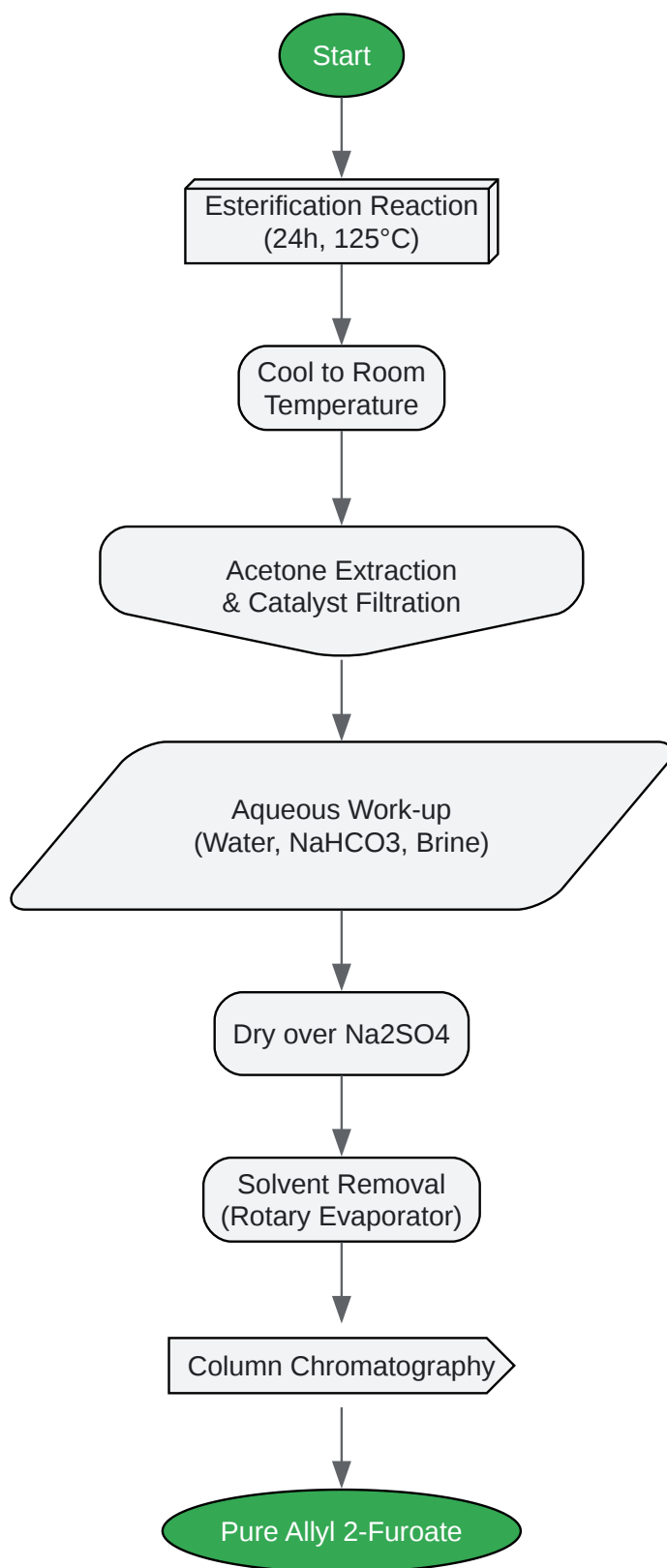
Experimental Workflow and Signaling Pathways

To visually represent the synthesis of **allyl 2-furoate**, the following diagrams have been generated using the DOT language.



[Click to download full resolution via product page](#)

Caption: Fischer Esterification of 2-Furoic Acid with Allyl Alcohol.



[Click to download full resolution via product page](#)

Caption: Experimental Workflow for the Synthesis and Purification of **Allyl 2-Furoate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. bocsci.com [bocsci.com]
- 2. parchem.com [parchem.com]
- 3. ALLYL 2-FUROATE Three Chongqing Chemdad Co. , Ltd [chemdad.com]
- To cite this document: BenchChem. [Allyl 2-Furoate: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1265727#allyl-2-furoate-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

